

# 4-Ethylhexanal: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-ethylhexanal

Cat. No.: B6588603

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This document provides a comprehensive overview of the safety and handling precautions for **4-ethylhexanal**. The information is intended for professionals in research and development who may handle this chemical. Adherence to these guidelines is critical for ensuring personal safety and maintaining a safe laboratory environment.

## Hazard Identification and Classification

**4-Ethylhexanal** is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Classification[1][2][3]

Hazard Class	Category
Flammable Liquids	3
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3
Acute Aquatic Toxicity	2
Reproductive Toxicity	2

Table 2: Hazard Statements[1][2][3]

Code	Statement
H226	Flammable liquid and vapor
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
H317	May cause an allergic skin reaction
H361	Suspected of damaging fertility or the unborn child
H401	Toxic to aquatic life

## Physical and Chemical Properties

Understanding the physical and chemical properties of **4-ethylhexanal** is essential for safe handling and storage.

Table 3: Physical and Chemical Properties[1][4]

Property	Value
Molecular Formula	C8H16O
Molecular Weight	128.21 g/mol
Appearance	Colorless liquid
Odor	Slight
Boiling Point	162 - 165 °C
Melting Point	-90 °C
Flash Point	50 °C
Water Solubility	Low

## Toxicological Data

The following table summarizes the available acute toxicity data for a structurally similar compound, 2-ethylhexaldehyde. This data should be considered indicative of the potential hazards of **4-ethylhexanal**.

Table 4: Acute Toxicity Data (2-Ethylhexaldehyde)[2][4]

Route	Species	Value
Oral LD50	Rat	2600 mg/kg
Dermal LD50	Rat	> 16 g/kg
Inhalation LC50 (4h)	Rat	> 6.83 mg/L

## Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to the following protocols is mandatory when working with **4-ethylhexanal**.

### Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure.

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.<sup>[5]</sup>
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or butyl rubber) are required.<sup>[5]</sup> Gloves should be inspected for degradation before each use.
- **Body Protection:** A flame-retardant lab coat must be worn.<sup>[5]</sup> For larger quantities, a chemical-resistant apron or suit is recommended.
- **Respiratory Protection:** All handling of **4-ethylhexanal** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.<sup>[6]</sup> If a fume hood is not available, a NIOSH-approved respirator with an appropriate organic vapor cartridge must be used.<sup>[4]</sup>

## Handling and Storage

- **Handling:**
  - Work in a well-ventilated area, preferably a chemical fume hood.<sup>[7]</sup>
  - Avoid contact with skin, eyes, and clothing.<sup>[2][4]</sup>
  - Use non-sparking tools and explosion-proof equipment.<sup>[2][4]</sup>
  - Ground and bond containers when transferring liquids to prevent static discharge.<sup>[2][4][7]</sup>
  - Keep away from heat, sparks, open flames, and other ignition sources.<sup>[2][4]</sup>
  - Wash hands thoroughly after handling.<sup>[5]</sup>
- **Storage:**
  - Store in a tightly closed, properly labeled container.<sup>[5][6]</sup>
  - Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.<sup>[4][5]</sup>
  - Store in a designated flammable liquids storage cabinet.<sup>[7]</sup>

## First-Aid Measures

- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[4]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. If skin irritation or rash occurs, get medical advice/attention.[4][6]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[3][4]
- If Swallowed: Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Call a physician or poison control center immediately.[4][6]

## Accidental Release Measures

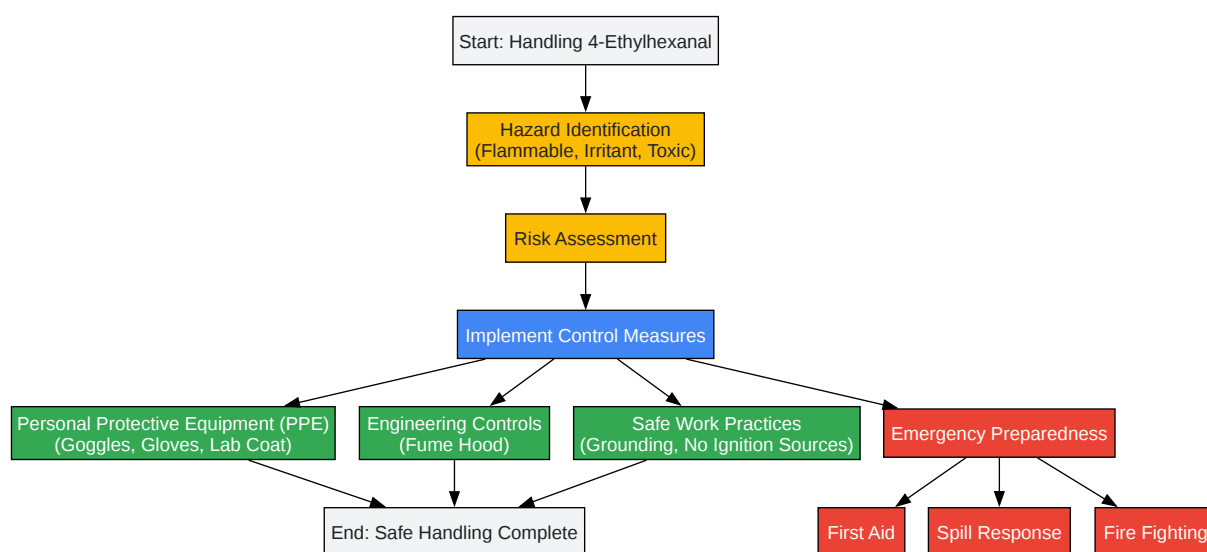
- Minor Spills (in a fume hood):
  - Alert others in the area.
  - Wear appropriate PPE.
  - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).[7]
  - Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.[7]
- Major Spills:
  - Evacuate the area immediately.
  - Turn off all ignition sources if it is safe to do so.[7]
  - Contact the institution's emergency response team.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2][4] Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

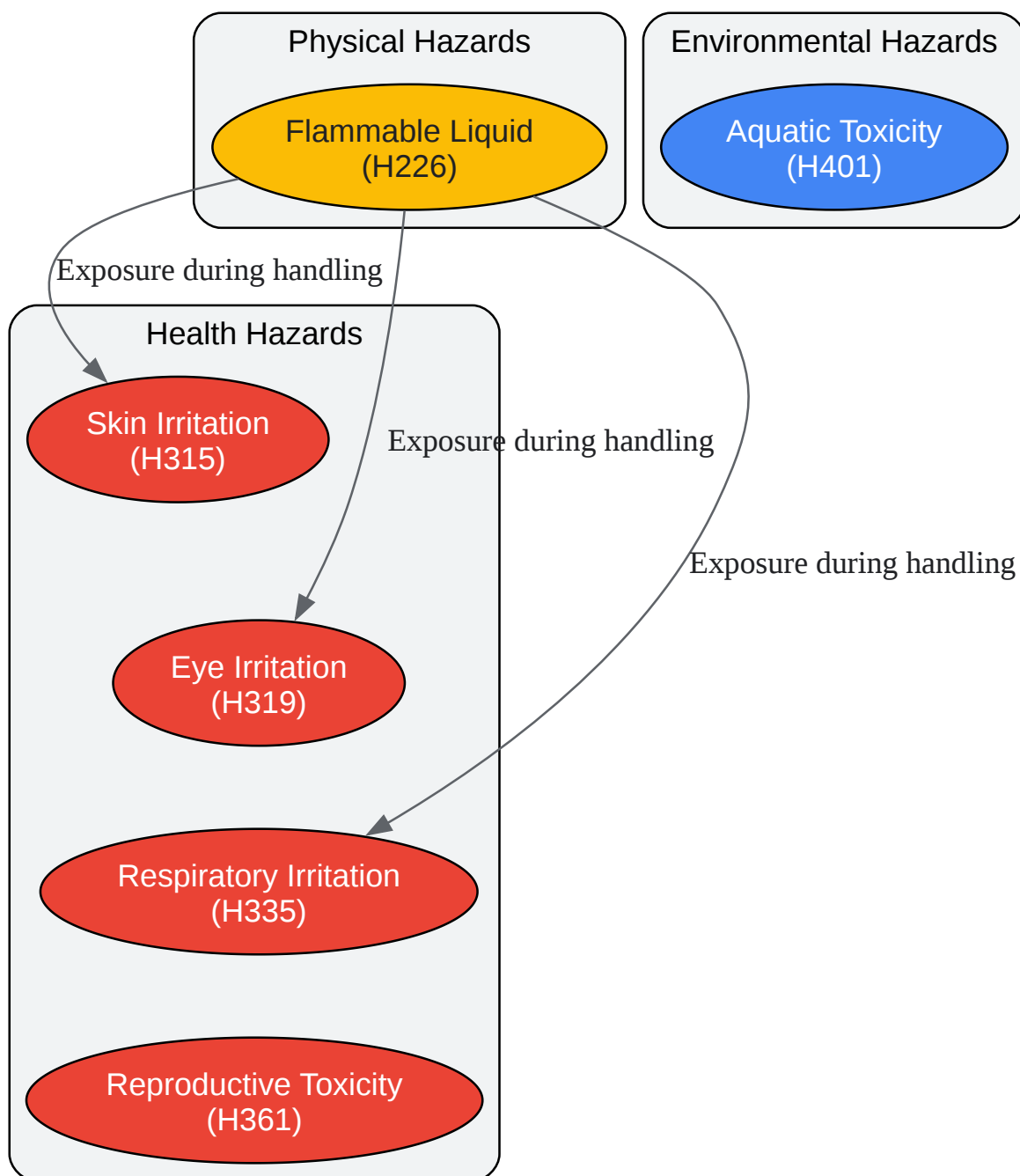
## Visualizations

The following diagrams illustrate key safety and handling concepts for **4-ethylhexanal**.



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Caption: Workflow for Hazard Identification and Mitigation.

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Caption: Interrelation of **4-Ethylhexanal** Hazards.

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## References

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